

In-depth Technical Guide: 7,15-Dihydroxypodocarp-8(14)-en-13-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7,15-Dihydroxypodocarp-8(14)-en-13-one

Cat. No.: B1151982

[Get Quote](#)

A comprehensive analysis of the chemical registry, experimental data, and biological significance of **7,15-Dihydroxypodocarp-8(14)-en-13-one** remains challenging due to the limited availability of public data for this specific compound. Extensive searches for a dedicated CAS number and detailed experimental records have not yielded specific results for this particular chemical entity. The information available pertains to structurally similar podocarpane diterpenoids.

This guide, therefore, addresses the broader context of related compounds and outlines the methodologies that would be pertinent for the investigation of **7,15-Dihydroxypodocarp-8(14)-en-13-one**, should it be synthesized or isolated.

Chemical Registry and Identification

As of this review, a specific CAS Registry Number for **7,15-Dihydroxypodocarp-8(14)-en-13-one** has not been identified in publicly accessible chemical databases. A structurally related compound, (5E)-7,16-Dihydroxypodocarp-8(14)-en-13-one, is registered under CAS Number 262355-96-4. The distinction lies in the position of the second hydroxyl group on the side chain (C-15 vs. C-16). This highlights the critical importance of precise nomenclature in chemical identification.

Hypothetical Experimental Protocols

While specific experimental data for the target compound is unavailable, this section outlines standard methodologies employed in the study of similar natural products. These protocols serve as a foundational guide for researchers aiming to characterize **7,15-Dihydroxypodocarp-8(14)-en-13-one**.

Table 1: Hypothetical Experimental Data Summary

Parameter	Method	Expected Outcome/Data
Structure Elucidation		
Molecular Formula	High-Resolution Mass Spectrometry (HRMS)	Precise mass-to-charge ratio to determine elemental composition.
Structural Connectivity	1D NMR (^1H , ^{13}C), 2D NMR (COSY, HSQC, HMBC)	Complete assignment of proton and carbon signals to establish the molecular scaffold and substituent positions.
Stereochemistry	NOESY, ROESY, X-ray Crystallography	Determination of the relative and absolute configuration of stereocenters.
Purity Analysis		
Purity Assessment	High-Performance Liquid Chromatography (HPLC)	Quantification of the compound's purity, typically expressed as a percentage.
Physicochemical Properties		
Melting Point	Melting Point Apparatus	The temperature range over which the solid compound transitions to a liquid.
Optical Rotation	Polarimetry	The degree of rotation of plane-polarized light, indicating chirality.
Biological Activity Screening		
Cytotoxicity	MTT or MTS Assay	IC ₅₀ values against various cancer cell lines to determine antiproliferative activity.
Antimicrobial Activity	Minimum Inhibitory Concentration (MIC) Assay	The lowest concentration of the compound that inhibits the

visible growth of a
microorganism.

Anti-inflammatory Activity

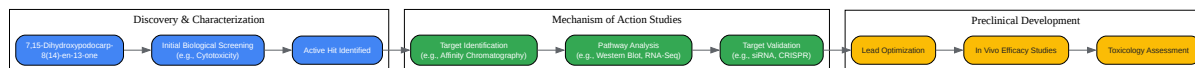
Nitric Oxide (NO) Inhibition
Assay in Macrophages

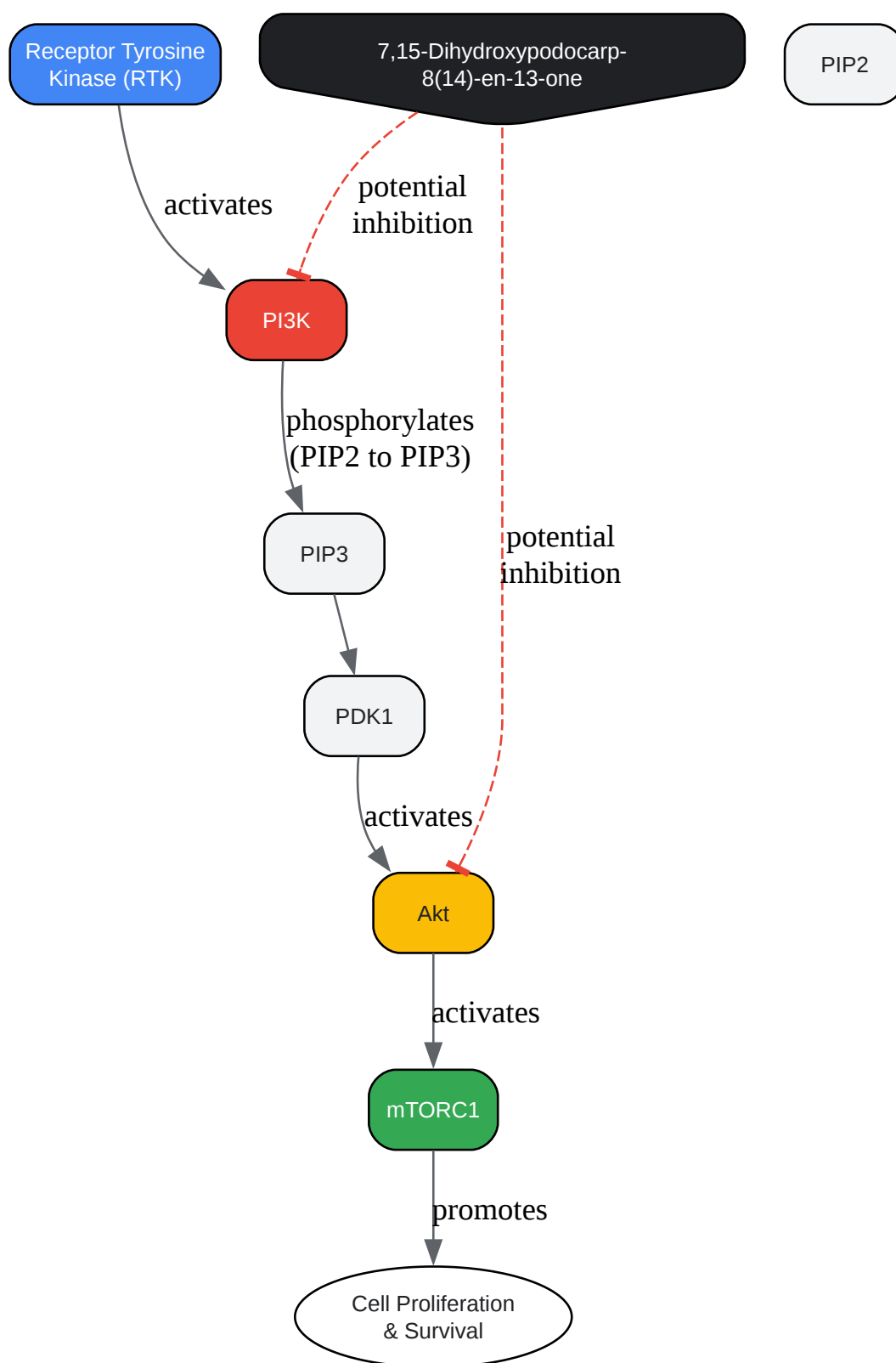
IC₅₀ value for the inhibition of
NO production, indicating anti-
inflammatory potential.

Potential Signaling Pathways and Biological Interactions

Diterpenoids of the podocarpane class have been reported to exhibit a range of biological activities, including cytotoxic, antimicrobial, and anti-inflammatory effects. The structural features of **7,15-Dihydroxypodocarp-8(14)-en-13-one**, specifically the α,β -unsaturated ketone system and the hydroxyl groups, suggest potential for interaction with various biological targets.

A hypothetical workflow for investigating the mechanism of action is presented below.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [In-depth Technical Guide: 7,15-Dihydroxypodocarp-8(14)-en-13-one]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1151982#7-15-dihydroxypodocarp-8-14-en-13-one-cas-number-and-registry\]](https://www.benchchem.com/product/b1151982#7-15-dihydroxypodocarp-8-14-en-13-one-cas-number-and-registry)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com